

Application Notes and Protocols for **rac-MF-094** in Mice

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Compound of Interest

Compound Name: *rac-MF-094*

Cat. No.: *B12468064*

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Introduction

rac-MF-094 is a potent and selective inhibitor of Ubiquitin-Specific Protease 30 (USP30), a deubiquitinase enzyme localized to the outer mitochondrial membrane.[1][2] By inhibiting USP30, **rac-MF-094** prevents the removal of ubiquitin from mitochondrial proteins, thereby promoting the clearance of damaged mitochondria through a process known as mitophagy.[1][2] Preclinical studies have demonstrated its therapeutic potential in various models, including diabetic wound healing and oral squamous cell carcinoma.[3][4] These notes provide a summary of the reported dosage and administration of **rac-MF-094** in mouse models, along with detailed experimental protocols and relevant biological pathways.

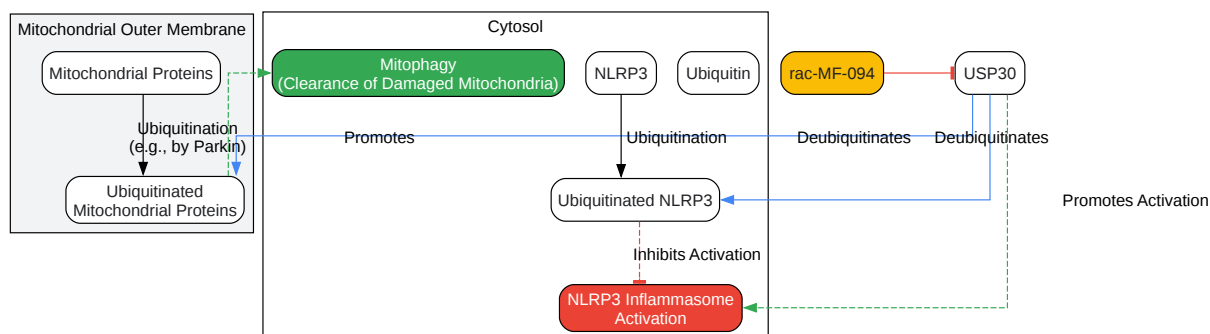
Quantitative Data Summary

The following table summarizes the key parameters for the administration of **rac-MF-094** to mice as reported in a study on oral squamous cell carcinoma.[3]

Parameter	Value	Details	Animal Model	Reference
Dosage	1 mg/kg/day	Daily administration	Male nude mice (4 weeks old) with SCC4 cell xenografts	[3]
Administration Route	Intravenous (IV)	Injection via the tail vein	Male nude mice (4 weeks old) with SCC4 cell xenografts	[3]
Frequency	Daily	-	Male nude mice (4 weeks old) with SCC4 cell xenografts	[3]
Duration	4 weeks	-	Male nude mice (4 weeks old) with SCC4 cell xenografts	[3]
Formulation	Nanoparticle-encapsulated	rac-MF-094 was loaded into ZIF-8-PDA-PEGTK nanoparticles for delivery.	Male nude mice (4 weeks old) with SCC4 cell xenografts	[3]

Signaling Pathway

rac-MF-094's primary mechanism of action involves the inhibition of USP30, which plays a critical role in regulating mitophagy and inflammasome activation.



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Caption: Mechanism of **rac-MF-094** action on USP30, mitophagy, and NLRP3 inflammasome.

Experimental Protocols

This section provides a detailed protocol for the in vivo administration of **rac-MF-094** in a mouse xenograft model of oral squamous cell carcinoma, based on the methodology described by Wang et al. (2022).[3]

Objective:

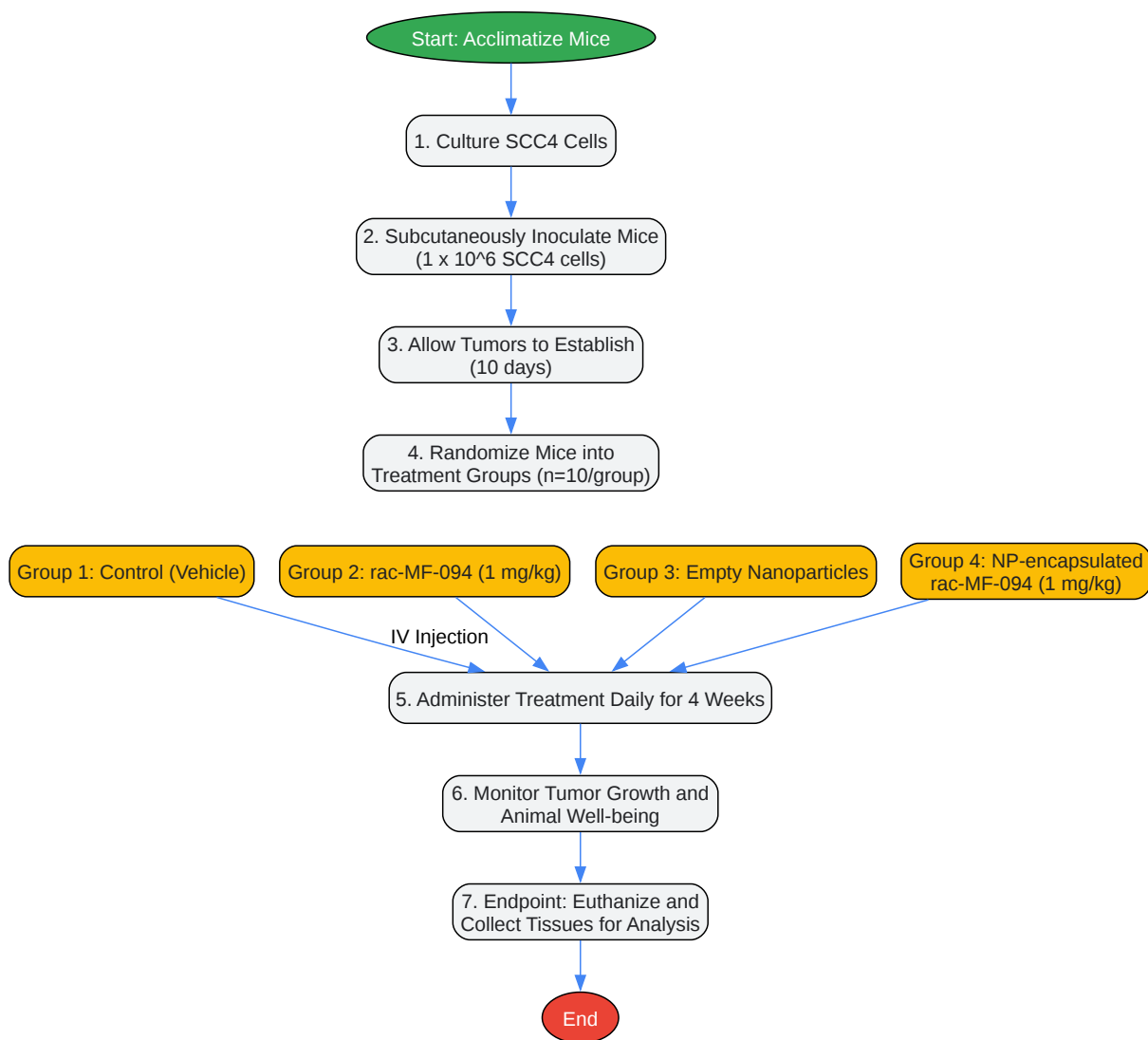
To evaluate the antitumor efficacy of **rac-MF-094** in a subcutaneous xenograft mouse model.

Materials:

- **rac-MF-094**
- Vehicle/delivery system (e.g., ZIF-8-PDA-PEGTK nanoparticles as described in the study, or other suitable vehicle)[3]

- Sterile phosphate-buffered saline (PBS) or other appropriate buffer
- Male nude mice (4 weeks old)
- SCC4 human oral squamous carcinoma cells
- Standard cell culture reagents
- Syringes and needles (e.g., 27-30 gauge) for injection
- Animal housing and monitoring equipment

Experimental Workflow Diagram:



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Caption: Workflow for in vivo efficacy testing of **rac-MF-094** in a mouse xenograft model.

Procedure:

- Animal Model Preparation:
 - Acclimatize 4-week-old male nude mice to the facility for at least one week prior to the experiment.
 - Culture SCC4 cells under standard conditions.
 - Harvest and resuspend SCC4 cells in sterile PBS or an appropriate medium.
 - Subcutaneously inject 1×10^6 SCC4 cells into the flank of each mouse.[3]
- Tumor Growth and Grouping:
 - Allow the tumors to grow for 10 days post-inoculation.[3]
 - Monitor tumor growth using calipers.
 - Once tumors are established, randomize mice into desired treatment groups (e.g., vehicle control, **rac-MF-094**, empty nanoparticle control, nanoparticle-encapsulated **rac-MF-094**). [3] A typical group size is n=10 mice.[3]
- Drug Preparation and Administration:
 - Prepare the **rac-MF-094** formulation. For the referenced study, this involved encapsulation in nanoparticles.[3] If using a different formulation, ensure it is sterile and suitable for intravenous injection.
 - The final concentration should be calculated to deliver a dose of 1 mg/kg in a suitable injection volume (typically 100-200 μ L for a mouse).
 - Administer the prepared solution to the mice daily via tail vein injection.[3]
- Monitoring and Endpoint:
 - Perform daily injections for a total of 4 weeks.[3]

- Throughout the study, monitor animal weight, general health, and tumor volume (measured with calipers, e.g., twice weekly).
- At the end of the 4-week treatment period, euthanize the mice according to institutional guidelines.
- Harvest tumors and other relevant tissues for downstream analysis (e.g., weight, histology, western blotting, qRT-PCR).

Alternative Formulation Protocols for In Vivo Use

While the primary cited mouse study used a nanoparticle delivery system, other common formulations can be prepared for oral or intraperitoneal administration.^[3] The following are general protocols and should be optimized for specific experimental needs.

1. Suspension for Oral (PO) or Intraperitoneal (IP) Injection:^[3]

- Components: DMSO, PEG300, Tween-80, Saline.
- Procedure (for a 1 mL working solution):
 - Dissolve the required amount of **rac-MF-094** in 100 μ L of DMSO to create a stock solution.
 - Add the DMSO stock to 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until uniform.
 - Add 450 μ L of Saline to bring the final volume to 1 mL.

2. Solution for Oral (PO) or Intraperitoneal (IP) Injection:^[3]

- Components: DMSO, Corn oil.
- Procedure (for a 1 mL working solution):
 - Dissolve the required amount of **rac-MF-094** in 100 μ L of DMSO to create a stock solution.
 - Add the DMSO stock to 900 μ L of Corn oil and mix thoroughly.

- Note: The long-term stability of this formulation should be considered, especially for studies lasting over two weeks.[3]

Disclaimer: These protocols are intended as a guide. Researchers should develop and validate their own specific protocols in accordance with institutional animal care and use committee (IACUC) guidelines and the specific requirements of their experimental design.

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